

Essential Safety and Logistics for Handling 2-Allyloxyethanol

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Compound of Interest

Compound Name: 2-Allyloxyethanol

Cat. No.: B089601

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate and essential safety and logistical information for **2-Allyloxyethanol**, including operational procedures and disposal plans, to foster a secure laboratory environment.

Personal Protective Equipment (PPE) and Safety Measures

When handling **2-Allyloxyethanol**, a combustible liquid that can cause skin and serious eye irritation, as well as respiratory irritation, specific personal protective equipment is mandatory. [1] Engineering controls, such as local exhaust or general room ventilation, should be in place to minimize exposure. [1] Emergency eye wash fountains and safety showers must be readily accessible in the immediate vicinity of any potential exposure. [1]

A summary of the required PPE is provided in the table below:

Protection Type	PPE Specification	Rationale and Source
Hand Protection	Neoprene or nitrile rubber gloves.[1]	To prevent skin contact, which can cause irritation.[1] Gloves must be inspected before use and disposed of properly after handling the chemical.[2]
Eye Protection	Chemical goggles. A face shield (minimum 8 inches) may also be necessary.[2]	To protect against splashes that can cause serious eye irritation.[1] Contact lenses should not be worn when handling this chemical.[1]
Skin and Body Protection	Wear suitable protective clothing.[1] This includes a lab coat, and in some situations, a chemical-resistant apron or coveralls.[3]	To avoid skin contact and contamination of personal clothing.[1]
Respiratory Protection	A NIOSH-certified organic vapor (black cartridge) respirator is recommended where inhalation exposure may occur.[1][4] A type ABEK (EN14387) respirator filter is also cited.[5][6]	To prevent respiratory irritation from vapors.[1]

Operational Plan for Handling 2-Allyloxyethanol

1. Preparation and Precautionary Measures:

- Before handling, ensure all necessary PPE is available and in good condition.
- Work in a well-ventilated area, preferably under a chemical fume hood.[7]
- Keep the chemical away from heat, open flames, and sparks as it is a combustible liquid.[1][2]

- Ground and bond containers and receiving equipment to prevent static discharge.[1]

2. Handling Procedure:

- Avoid all eye and skin contact and do not breathe in vapor or mist.[1]
- Use only non-sparking tools when handling the container.[1]
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[1]

3. In Case of Exposure:

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice. [1]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical attention.[1]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a doctor if you feel unwell.[1]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and seek medical advice. Never give anything by mouth to an unconscious person.[2]

4. Spill Management:

- In case of a spill, evacuate unnecessary personnel and remove all ignition sources.[1][2]
- Wear appropriate PPE, including respiratory protection.[1]
- Contain the spillage using non-combustible absorbent material like sand, earth, or vermiculite.[2]
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[2][8]
- Prevent the spill from entering drains or public waters.[2]

Disposal Plan

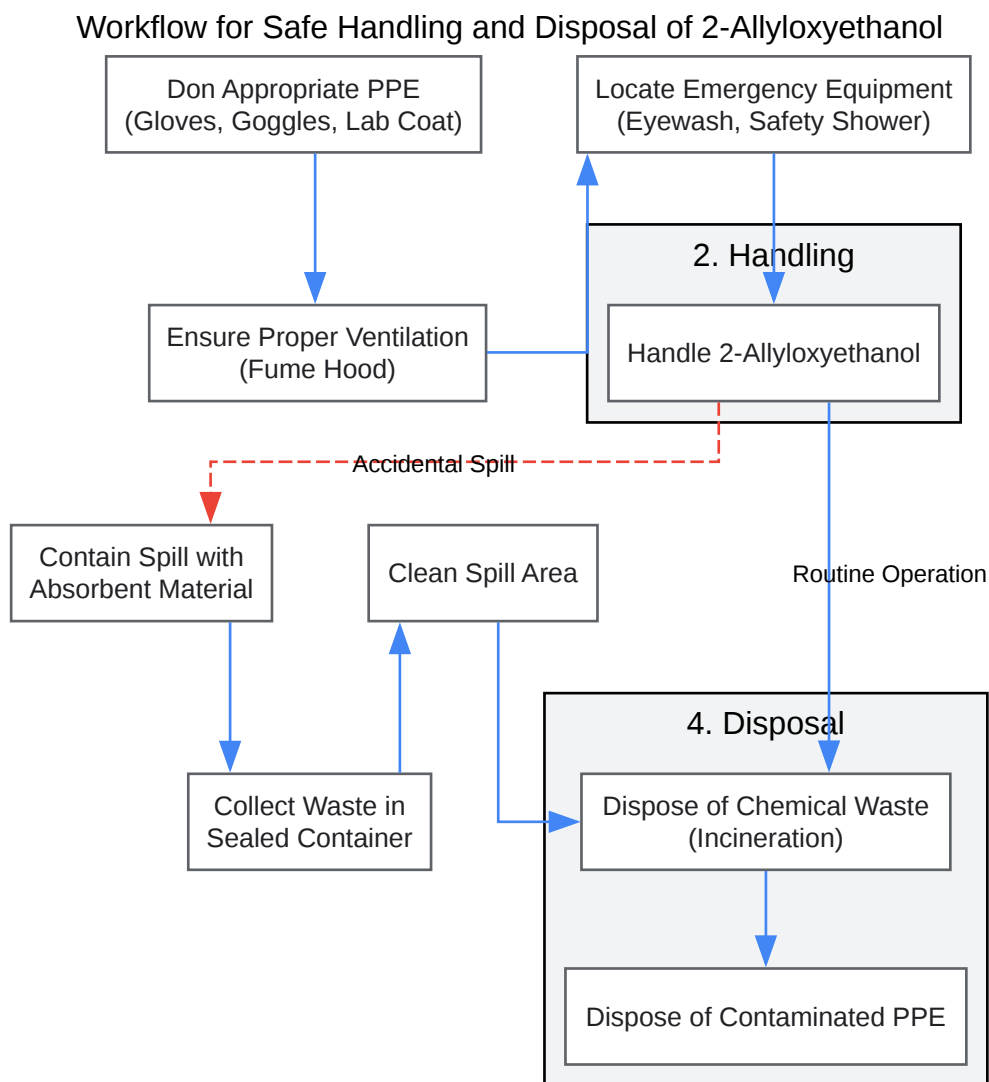
1. Waste Chemical Disposal:

- **2-Allyloxyethanol** should be disposed of by incineration in a licensed waste disposal facility.
[1]
- Do not dispose of the waste into the sewer system.[1]

2. Contaminated PPE Disposal:

- Dispose of contaminated gloves and other disposable PPE in accordance with applicable local, state, and federal regulations for chemical waste.[2]
- Contaminated clothing should be washed before reuse.[1]

Workflow for Safe Handling and Disposal of 2-Allyloxyethanol



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Caption: Workflow for the safe handling and disposal of **2-Allyloxyethanol**.

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